

# t-Butyl Trifluoroacetate: A Comprehensive Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: *t*-Butyl trifluoroacetate

Cat. No.: B1266212

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An In-depth Technical Review for Scientists and Drug Development Professionals

**t-Butyl trifluoroacetate** is a versatile reagent and building block in organic synthesis, frequently utilized in the development of novel pharmaceutical compounds. Its unique properties, however, necessitate a thorough understanding of its hazard profile and the implementation of rigorous safety protocols. This technical guide provides a comprehensive overview of the safety data for **t-butyl trifluoroacetate**, including its physicochemical properties, toxicological profile, and essential handling procedures, to ensure its safe and effective use in a research and development setting.

## Core Safety and Physical Properties

**t-Butyl trifluoroacetate** is classified as a flammable liquid.[\[1\]](#)[\[2\]](#) Appropriate precautions must be taken to avoid sources of ignition and to ensure proper storage and handling. The following tables summarize the key quantitative data available for this compound.

## Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	400-52-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>9</sub> F <sub>3</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	170.13 g/mol	<a href="#">[3]</a>
Appearance	Colorless Liquid	Sigma-Aldrich
Density	1.089 g/cm <sup>3</sup>	Sigma-Aldrich
Vapor Pressure	76.8 mmHg at 25°C	ChemicalBook

## Table 2: Hazard Identification and Classification

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquid, Category 3	GHS02 (Flame)	Warning	H226: Flammable liquid and vapour <a href="#">[1]</a> <a href="#">[2]</a>

## Toxicological and Ecotoxicological Data

Detailed quantitative toxicological data, such as LD<sub>50</sub> and LC<sub>50</sub> values for **t-butyl trifluoroacetate**, are not readily available in the public domain. However, information on the toxicity of trifluoroacetic acid (TFA), a related compound, indicates low potential for acute toxicity.[\[4\]](#) The liver has been identified as the primary target organ in repeated dose studies with TFA in rats.[\[4\]](#) It is crucial for researchers to handle **t-butyl trifluoroacetate** with care, assuming it may have uncharacterized toxicological properties.

Similarly, specific ecotoxicity data for **t-butyl trifluoroacetate** is limited. It is advised to prevent its release into the environment, as its impact on aquatic and terrestrial organisms has not been fully elucidated.

## Experimental Protocols

While the specific experimental protocols for determining the safety data of **t-butyl trifluoroacetate** are not provided in the available safety data sheets, standardized methods are employed for such evaluations.

## Determination of Flash Point

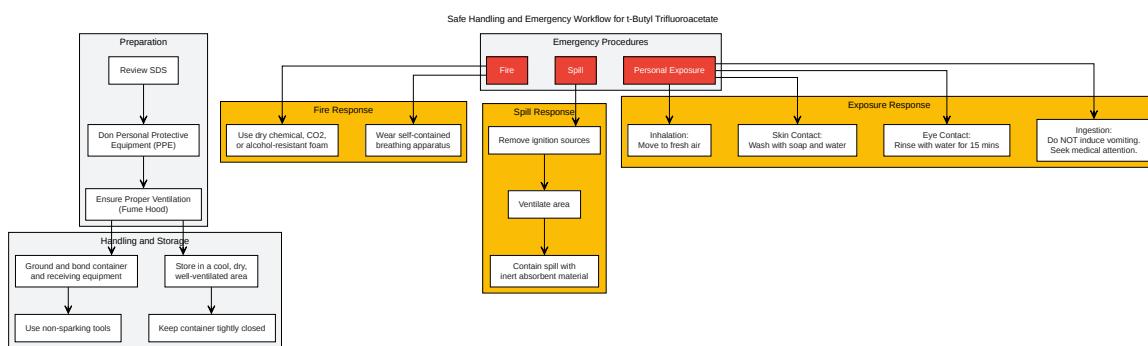
The flash point of a flammable liquid is a critical safety parameter. Standardized methods for its determination include the Tag Closed Cup Tester (ASTM D56) for low-viscosity liquids and the Pensky-Martens Closed Cup Tester (ASTM D93) for liquids with higher viscosity or a tendency to form a surface film.[\[5\]](#)

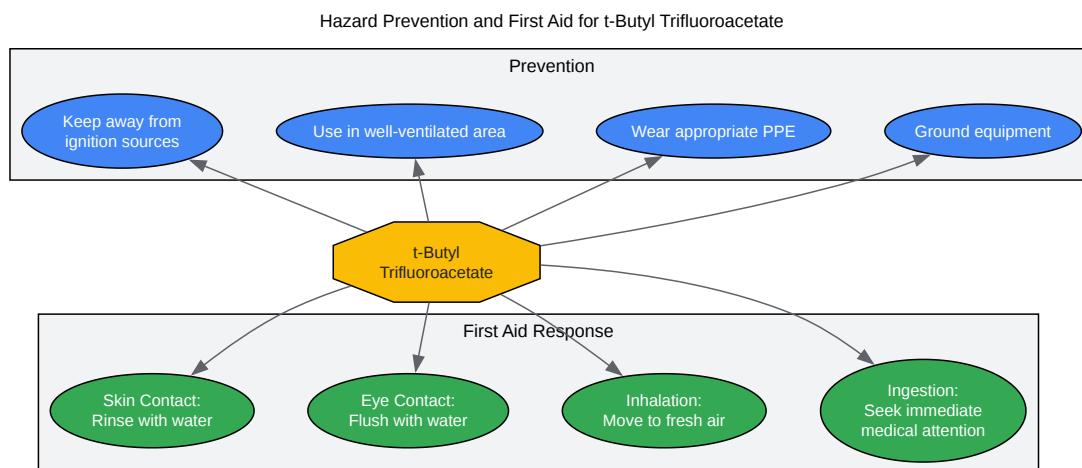
General Methodology (Closed Cup):

- A specified volume of the sample is placed in the test cup of the apparatus.
- The sample is heated at a slow, constant rate.
- An ignition source (a small flame) is periodically applied to the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite momentarily.[\[5\]](#)

## Safe Handling and Emergency Procedures

A systematic approach to handling **t-butyl trifluoroacetate** is paramount to ensure laboratory safety. The following diagram outlines the logical workflow for safe use, from preparation to emergency response.





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- To cite this document: BenchChem. [t-Butyl Trifluoroacetate: A Comprehensive Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266212#t-butyl-trifluoroacetate-safety-data-sheet-sds]

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